

A Comparative Guide to Commercial Glyceric Acid Standards for Researchers

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Compound of Interest

Compound Name: *Glyceric acid*

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For researchers in metabolic studies, drug development, and clinical diagnostics, the accuracy of quantitative and qualitative analyses hinges on the quality of analytical standards. **Glyceric acid**, a key intermediate in various metabolic pathways, is frequently studied, making the choice of a reliable standard paramount. This guide provides a comparative analysis of commercially available **glyceric acid** standards, details established analytical protocols, and visualizes its metabolic context to aid scientists in selecting the appropriate materials for their research needs.

Comparison of Commercial Glyceric Acid Standards

The selection of a **glyceric acid** standard depends on the specific requirements of the application, such as the desired stereoisomer and the analytical technique employed. Major chemical suppliers offer various forms of **glyceric acid**, primarily as D-, L-, or DL-racemic mixtures, often supplied as salts for improved stability and handling. Below is a summary of representative **glyceric acid** standards available from prominent suppliers.

Supplier	Product Name	CAS Number	Form	Purity/Assay	Analytical Technique
Sigma-Aldrich	D-Glyceric acid sodium salt	6000-40-4	Sodium Salt	-	Not Specified
Sigma-Aldrich	L-Glyceric acid sodium salt	28305-26-2	Sodium Salt	≥98.0%	Gas Chromatography (GC)
Sigma-Aldrich	DL-Glyceric acid hemicalcium salt hydrate	207300-72-9	Calcium Salt	≥98%	Gas Chromatography (GC)
TCI Chemicals	DL-Glyceric Acid (20% in Water)	473-81-4	Aqueous Solution	~2 mol/L	Not Specified
Santa Cruz Biotechnology	DL-Glyceric acid	473-81-4	Not Specified	Not Specified	Not Specified
MedchemExpress	DL-Glyceric Acid (20% in water)	473-81-4	Aqueous Solution	ca. 2 mol/L	Not Specified
Simson Pharma	D-Glyceric acid	6000-40-4	Not Specified	Certificate of Analysis provided	Not Specified

Experimental Protocols for Glyceric Acid Analysis

Accurate quantification of **glyceric acid** requires robust and validated analytical methods. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are the most common techniques employed.

High-Performance Liquid Chromatography (HPLC)

Method

This method is suitable for the direct analysis of **glyceric acid** in aqueous samples.

1. Sample Preparation:

- Dissolve the **glyceric acid** standard or sample in the mobile phase to a known concentration (e.g., 0.1%).
- Filter the sample through a 0.45 µm syringe filter before injection.

2. Chromatographic Conditions:

- Column: Shodex SUGAR SH1011 or Bio-Rad Aminex HPX-87C (300 mm x 7.8 mm).[\[1\]](#)[\[2\]](#)
- Mobile Phase: 3-5 mM Sulfuric Acid (H₂SO₄) in ultrapure water.[\[1\]](#)
- Flow Rate: 0.5 mL/min.[\[1\]](#)
- Column Temperature: 70 °C.[\[1\]](#)
- Injection Volume: 10 µL.[\[2\]](#)
- Detection: UV at 210 nm and/or Refractive Index (RI).[\[1\]](#)

3. Rationale:

- The ion-exchange mechanism of the Aminex or Shodex columns provides good separation for organic acids.
- A dilute sulfuric acid mobile phase ensures that the **glyceric acid** is in its protonated form for optimal retention.
- Elevated column temperature can improve peak shape and reduce analysis time.[\[1\]](#)

Gas Chromatography-Mass Spectrometry (GC-MS)

Method

GC-MS analysis of non-volatile compounds like **glyceric acid** requires a derivatization step to increase their volatility.

1. Sample Preparation and Derivatization:

- Dry the sample completely under a stream of nitrogen or using a vacuum concentrator.
- Add 50 μL of N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS) and 50 μL of pyridine.
- Incubate the mixture at 70 $^{\circ}\text{C}$ for 60 minutes to form trimethylsilyl (TMS) derivatives.

2. GC-MS Conditions:

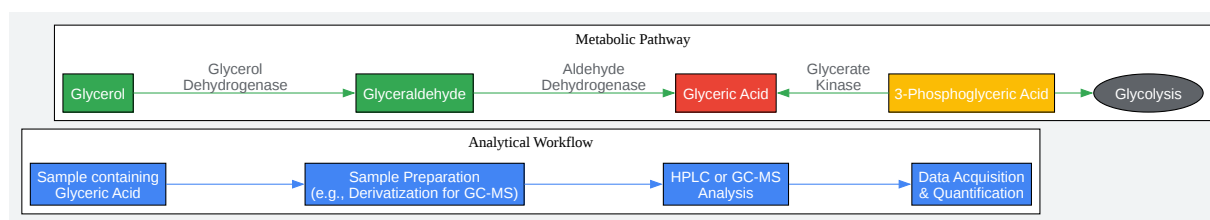
- GC Column: 5%-phenyl-95%-dimethylpolysiloxane capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 μm film thickness).[3]
- Carrier Gas: Helium at a constant flow of 1 mL/min.
- Injection Mode: Splitless.
- Oven Temperature Program:
 - Initial temperature of 80 $^{\circ}\text{C}$, hold for 2 minutes.
 - Ramp to 300 $^{\circ}\text{C}$ at a rate of 10 $^{\circ}\text{C}/\text{min}$.
 - Hold at 300 $^{\circ}\text{C}$ for 5 minutes.
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Range: m/z 50-550.

3. Rationale:

- Derivatization with BSTFA replaces the acidic protons on the hydroxyl and carboxyl groups with nonpolar TMS groups, making the molecule volatile.[3]
- The DB-5ms column is a versatile, low-polarity column suitable for a wide range of derivatized metabolites.
- The temperature program is designed to separate the derivatized **glyceric acid** from other potential components in the sample.

Visualization of Metabolic Pathway and Experimental Workflow

Understanding the metabolic context of **glyceric acid** is crucial for interpreting experimental results. **Glyceric acid** is a key node in glycerol metabolism, linking it to glycolysis.



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